

Safe Disposal of Enasidenib-d6: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Enasidenib-d6*

Cat. No.: *B15137361*

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Providing essential safety and logistical information for the proper handling and disposal of **Enasidenib-d6**, this guide is intended for researchers, scientists, and drug development professionals. The following procedures are based on available safety data for Enasidenib and general guidelines for handling deuterated compounds.

Enasidenib-d6 is a deuterated form of Enasidenib, an inhibitor of the isocitrate dehydrogenase 2 (IDH2) enzyme.[1] As with any chemical compound, proper disposal is crucial to ensure personnel safety and environmental protection. While specific disposal instructions for the deuterated form are not readily available, the procedures for Enasidenib, combined with best practices for handling deuterated compounds, provide a strong framework for safe disposal.

Hazard Identification and Classification

Enasidenib is classified with several hazards that must be considered during handling and disposal. It is harmful if swallowed and may cause damage to organs through prolonged or repeated exposure.[1][2] It is also suspected of damaging fertility or the unborn child.[1][2][3] Furthermore, Enasidenib is very toxic to aquatic life with long-lasting effects.

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed. [4]
Specific Target Organ Toxicity (Repeated Exposure)	H372 / H373	Causes damage to organs through prolonged or repeated exposure. [1] [2]
Reproductive Toxicity	H361f	Suspected of damaging fertility. [1] [2]
Hazardous to the Aquatic Environment, Long-term Hazard	H410 / H413	Very toxic to aquatic life with long lasting effects. [1]

Personal Protective Equipment (PPE)

Before handling **Enasidenib-d6**, it is imperative to wear appropriate personal protective equipment to minimize exposure risks.

- Hand Protection: Wear protective gloves.
- Eye/Face Protection: Use safety glasses with side-shields or goggles.
- Skin and Body Protection: Wear a lab coat or other protective clothing.
- Respiratory Protection: In case of inadequate ventilation, use a respiratory protective device.
[\[3\]](#)

Step-by-Step Disposal Procedure

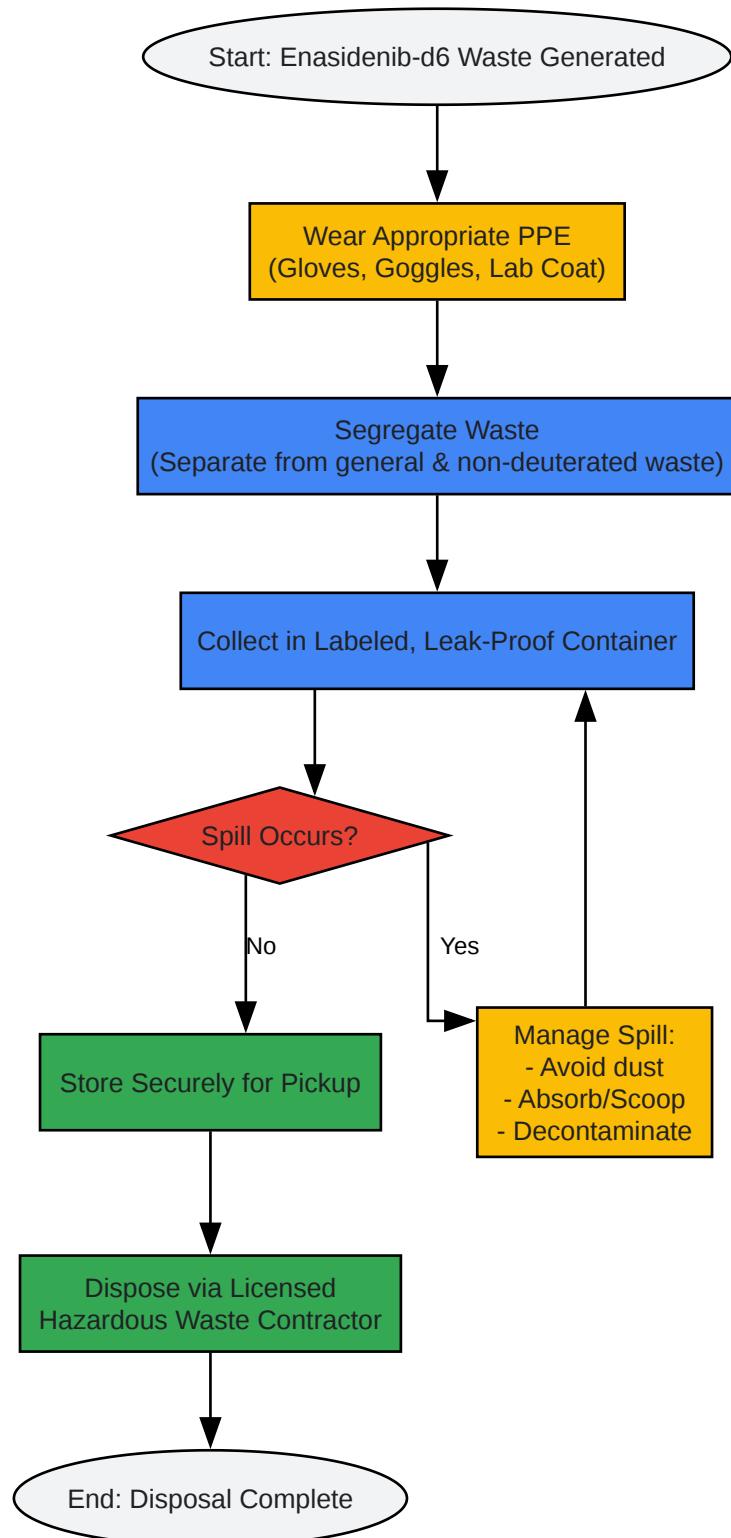
The following procedure outlines the recommended steps for the safe disposal of **Enasidenib-d6** waste.

- Segregation of Waste:
 - All waste containing **Enasidenib-d6**, including unused product, contaminated consumables (e.g., pipette tips, vials, gloves), and cleaning materials, must be segregated from general laboratory waste.

- Keep deuterated waste separate from non-deuterated chemical waste to avoid isotopic dilution, which can be important for certain waste recovery processes.[5]
- Waste Collection and Labeling:
 - Collect all **Enasidenib-d6** waste in a designated, leak-proof, and clearly labeled container.
 - The label should include:
 - The chemical name: "**Enasidenib-d6** Waste"
 - Hazard pictograms corresponding to the GHS classifications (e.g., skull and crossbones, health hazard, environment).
 - The date of waste accumulation.
- Spill Management:
 - In the event of a spill, do not raise dust.[2]
 - For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in the designated waste container.
 - For solid spills, carefully scoop the material into the waste container.
 - Decontaminate the spill area with an appropriate solvent.
 - Ensure the area is well-ventilated.
- Final Disposal:
 - Dispose of the collected **Enasidenib-d6** waste through a licensed hazardous waste disposal company.
 - Do not empty into drains or release into the environment.[2]
 - Provide the disposal company with the Safety Data Sheet (SDS) for Enasidenib.
 - Follow all applicable federal, state, and local regulations for hazardous waste disposal.

Logical Workflow for Enasidenib-d6 Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of **Enasidenib-d6**.



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Caption: Logical workflow for the safe disposal of **Enasidenib-d6**.

Disclaimer: This information is intended as a guide and does not replace the need for a site-specific risk assessment and adherence to all institutional and regulatory guidelines. Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

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- To cite this document: BenchChem. [Safe Disposal of Enasidenib-d6: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15137361#enasidenib-d6-proper-disposal-procedures>

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